

Technical Support Center: Overcoming Piezoelectric Ringing in BBO Electro-Optic Modulators

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Compound of Interest

Compound Name: Barium metaborate

Cat. No.: B081209

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This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) to help researchers, scientists, and drug development professionals overcome challenges associated with piezoelectric ringing in Beta-Barium Borate (BBO) electro-optic (EO) modulators.

Frequently Asked Questions (FAQs)

Q1: What is piezoelectric ringing in a BBO electro-optic modulator and why does it occur?

A1: Piezoelectric ringing is an undesired phenomenon in BBO electro-optic modulators where the application of a high-voltage electric field induces acoustic waves within the crystal.^{[1][2]} This occurs because BBO, being a non-centrosymmetric crystal, exhibits the piezoelectric effect.^[3] The rapid rise and fall times of high-voltage pulses used to drive the Pockels cell cause the crystal to mechanically deform, generating these acoustic waves.^{[4][5]} These waves propagate and reflect within the crystal, leading to periodic changes in the refractive index through the elasto-optic effect.^{[4][6]} This modulation of the refractive index can distort the polarization state of the transmitted light, significantly reducing the contrast ratio (also known as the extinction ratio) of the modulator.^{[2][4][7]}

Q2: What are the primary symptoms of piezoelectric ringing in my experiment?

A2: The most common symptoms of piezoelectric ringing include:

- A significant reduction in the optical contrast ratio of the Pockels cell, which can be reduced by a factor of 6 to 70 at certain resonance frequencies.[2][4][7]
- Instability and distortion in the output pulse train.[4]
- Observable oscillations or "ringing" on the waveform of the transmitted optical signal, especially after the rising or falling edge of the driving voltage pulse.[8]
- Increased temperature of the BBO crystal, particularly at frequencies that excite piezoelectric resonances.[8]

Q3: How can I determine the resonance frequencies for my specific BBO crystal?

A3: The resonance frequencies are dependent on the dimensions of the BBO crystal.[9] Smaller crystals tend to have higher resonance frequencies.[9] You can identify these frequencies by performing a frequency response measurement. This involves applying a variable frequency high-voltage signal to the Pockels cell and measuring the contrast ratio at each frequency. The frequencies at which the contrast ratio significantly drops are the resonance frequencies.[4][5]

Troubleshooting Guide

This section provides practical steps to mitigate piezoelectric ringing in your experimental setup.

Issue 1: Significant drop in contrast ratio at specific operating frequencies.

This is a classic sign of hitting a piezoelectric resonance.

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References

- 1. mdpi.com [mdpi.com]

- 2. researchgate.net [researchgate.net]
- 3. » Basic crystals for Pockels Cells – KDDP, LiNbO₃, BBO, RT [solarisoptics.eu]
- 4. Investigation of piezoelectric ringing effects in Pockels cells based on beta barium borate crystals [opg.optica.org]
- 5. researchgate.net [researchgate.net]
- 6. OhioLINK ETD: VanTilburg, Ethan James [etd.ohiolink.edu]
- 7. Investigation of piezoelectric ringing effects in Pockels cells based on beta barium borate crystals - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. przyrbwn.icm.edu.pl [przyrbwn.icm.edu.pl]
- 9. mdpi.com [mdpi.com]
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